

## Application Notes and Protocols for the Quantification of Candicine in Plant Extracts

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Candicine**, a quaternary ammonium salt, is a phenethylamine alkaloid found in various plant species. It is the N,N,N-trimethyl derivative of the biogenic amine tyramine.[1] Notable plant sources of **candicine** include certain species of cacti, such as Echinopsis candicans (formerly Trichocereus candicans), which can contain up to 5% **candicine**, and other Trichocereus species.[1] It is also found in barley (Hordeum vulgare) and some Citrus species.[1] The pharmacological properties of **candicine**, including its neuromuscular blocking effects, make its accurate quantification in plant extracts crucial for research, drug development, and quality control purposes.[1]

These application notes provide detailed protocols for the extraction and quantification of **candicine** from plant materials using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for higher sensitivity and selectivity.

## **Data Presentation: Quantitative Data Summary**

The following table summarizes the reported concentrations of **candicine** in various plant species. This data is essential for estimating the expected concentration range in plant extracts and for the appropriate preparation of standards and samples for analysis.



Plant Species	Family	Plant Part	Candicine Concentration (% of dry weight)	Reference
Echinopsis candicans	Cactaceae	Stem	Up to 5%	[1]
Trichocereus pasacana	Cactaceae	Stem	Present (unquantified)	
Hordeum vulgare (Barley)	Poaceae	Germinated sprouts	Present (unquantified)	[1]
Citrus species	Rutaceae	Not specified	Present (unquantified)	[1]

# **Experimental Protocols Sample Preparation and Extraction of Candicine**

The extraction of **candicine**, a polar quaternary ammonium alkaloid, from plant matrices requires a method that efficiently isolates it from other plant constituents. The following protocol is a general procedure that can be adapted based on the specific plant material.

#### Materials and Reagents:

- Dried and finely powdered plant material
- Methanol (HPLC grade)
- Hydrochloric acid (HCl), 0.1 M
- Ammonia solution (25%)
- Dichloromethane (HPLC grade)
- Sodium sulfate (anhydrous)
- Rotary evaporator



- Centrifuge
- pH meter or pH indicator strips
- Solid Phase Extraction (SPE) cartridges (C18 or cation exchange, optional for cleanup)

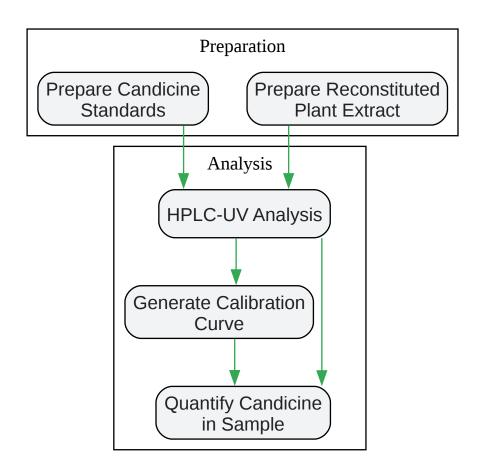
#### Protocol:

- Maceration: Weigh 10 g of the dried, powdered plant material and place it in a flask. Add 100 mL of methanol and stir for 24 hours at room temperature.
- Filtration: Filter the mixture through filter paper. Collect the filtrate and re-extract the plant residue with another 100 mL of methanol for 12 hours.
- Solvent Evaporation: Combine the filtrates and evaporate the solvent under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C.
- Acid-Base Extraction:
  - Dissolve the resulting crude extract in 50 mL of 0.1 M HCl.
  - Wash the acidic solution with 3 x 50 mL of dichloromethane to remove non-polar compounds. Discard the organic layers.
  - Adjust the pH of the aqueous layer to approximately 9-10 with ammonia solution.
  - Extract the alkaline solution with 3 x 50 mL of dichloromethane. The **candicine** will move into the organic phase.
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate. Filter and evaporate the solvent to dryness to obtain the crude alkaloid extract containing candicine.
- Sample Reconstitution: Reconstitute the dried extract in a known volume of the initial mobile phase for HPLC or LC-MS/MS analysis.

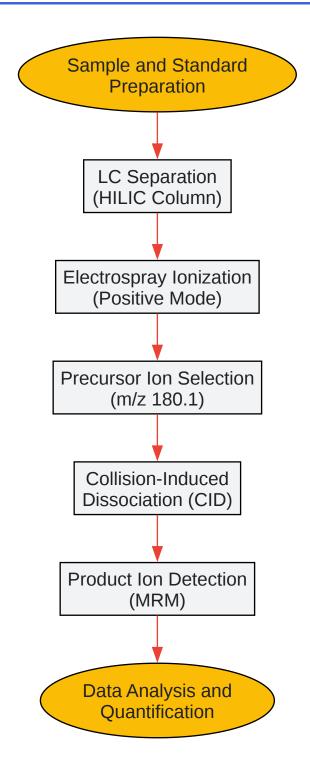
Diagram: Experimental Workflow for **Candicine** Extraction











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### References

- 1. Candicine Wikipedia [en.wikipedia.org]
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